

Assessing the low toxicity profile of EDDM compared to other biocides

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Compound of Interest

Compound Name: (Ethylenedioxy)dimethanol

Cat. No.: B009804

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EDDM: A Favorable Toxicity Profile in the Biocidal Landscape

(Ethylenedioxy)dimethanol (EDDM) is emerging as a biocide of interest due to its purported low toxicity profile, a significant advantage in an industry seeking safer alternatives to traditional antimicrobial agents. This guide provides a comprehensive comparison of the toxicological data for EDDM against other widely used biocides, including glutaraldehyde, isothiazolinones, and quaternary ammonium compounds (QACs). The data presented is supported by detailed experimental protocols and visualized through signaling pathway and workflow diagrams to offer a clear and objective assessment for researchers, scientists, and drug development professionals.

Comparative Toxicity Data

The following tables summarize the quantitative toxicity data for EDDM and its counterparts across various endpoints.

Table 1: Acute Toxicity

Biocide	Oral LD50 (rat, mg/kg)	Dermal LD50 (rat/rabbit, mg/kg)	Inhalation LC50 (rat, mg/L/4h)
EDDM	760 - 2000[1]	>2000[1]	No data available
Glutaraldehyde	100 - 200	2560	0.28 - 0.48
Isothiazolinones (CMIT/MIT)	457	660	2.36
Quaternary Ammonium Compounds (ADBAC)	240 - 400	1420	No data available

Table 2: In Vitro Cytotoxicity

Biocide	Cell Line	IC50	Reference
EDDM (as Formaldehyde)	Human fibroblasts	~0.1 mM	Estimated based on formaldehyde toxicity
Glutaraldehyde	Human pulp fibroblasts	~0.05%	[2]
Isothiazolinones (MIT)	Human lymphocytes	~0.3 µg/mL	
Quaternary Ammonium Compounds (BAC)	L929 mouse fibroblasts	~5 µg/mL	

Table 3: Genotoxicity

Biocide	Ames Test (Bacterial Reverse Mutation)	In Vivo Micronucleus Test (Rodent)
EDDM	Negative	Negative
Glutaraldehyde	Positive	Negative
Isothiazolinones (CMIT/MIT)	Positive	Negative
Quaternary Ammonium Compounds (ADBAC)	Negative	Negative

Table 4: Repeated Dose Toxicity

Biocide	Study Duration	Species	NOAEL (mg/kg/day)
EDDM	24 months	Rat	102 (male), 129 (female)[3]
Glutaraldehyde	13 weeks	Rat (inhalation)	0.25 ppm
Isothiazolinones (CMIT/MIT)	90 days	Rat	2.2
Quaternary Ammonium Compounds (ADBAC)	90 days	Rat	18

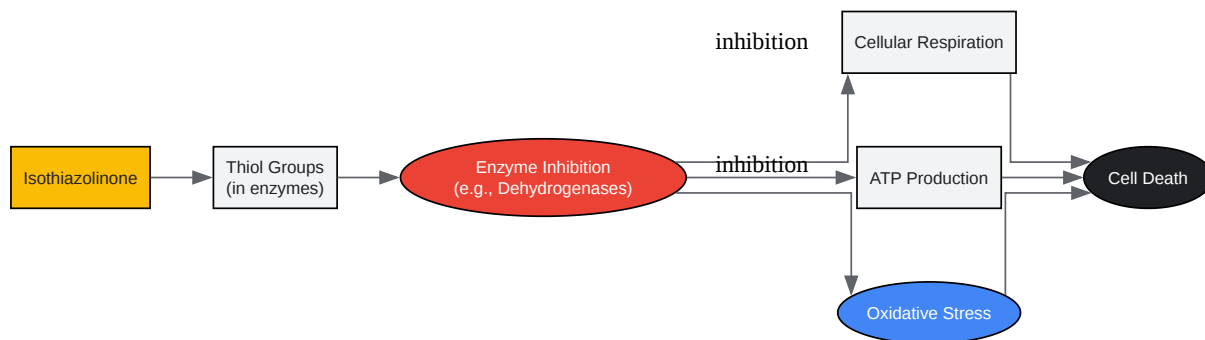
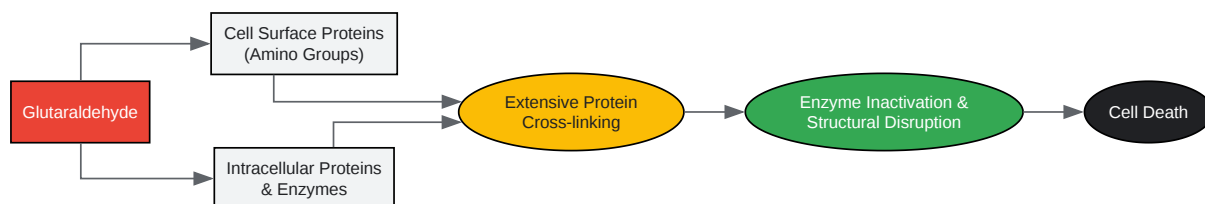
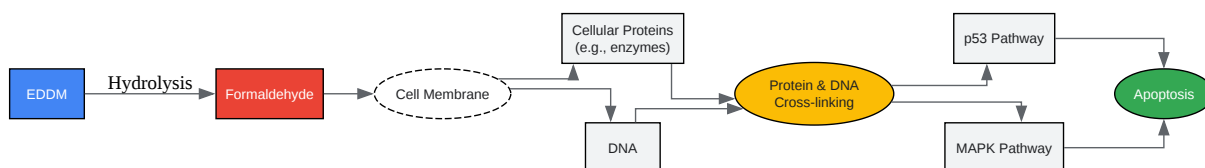
Mechanism of Action and Signaling Pathways

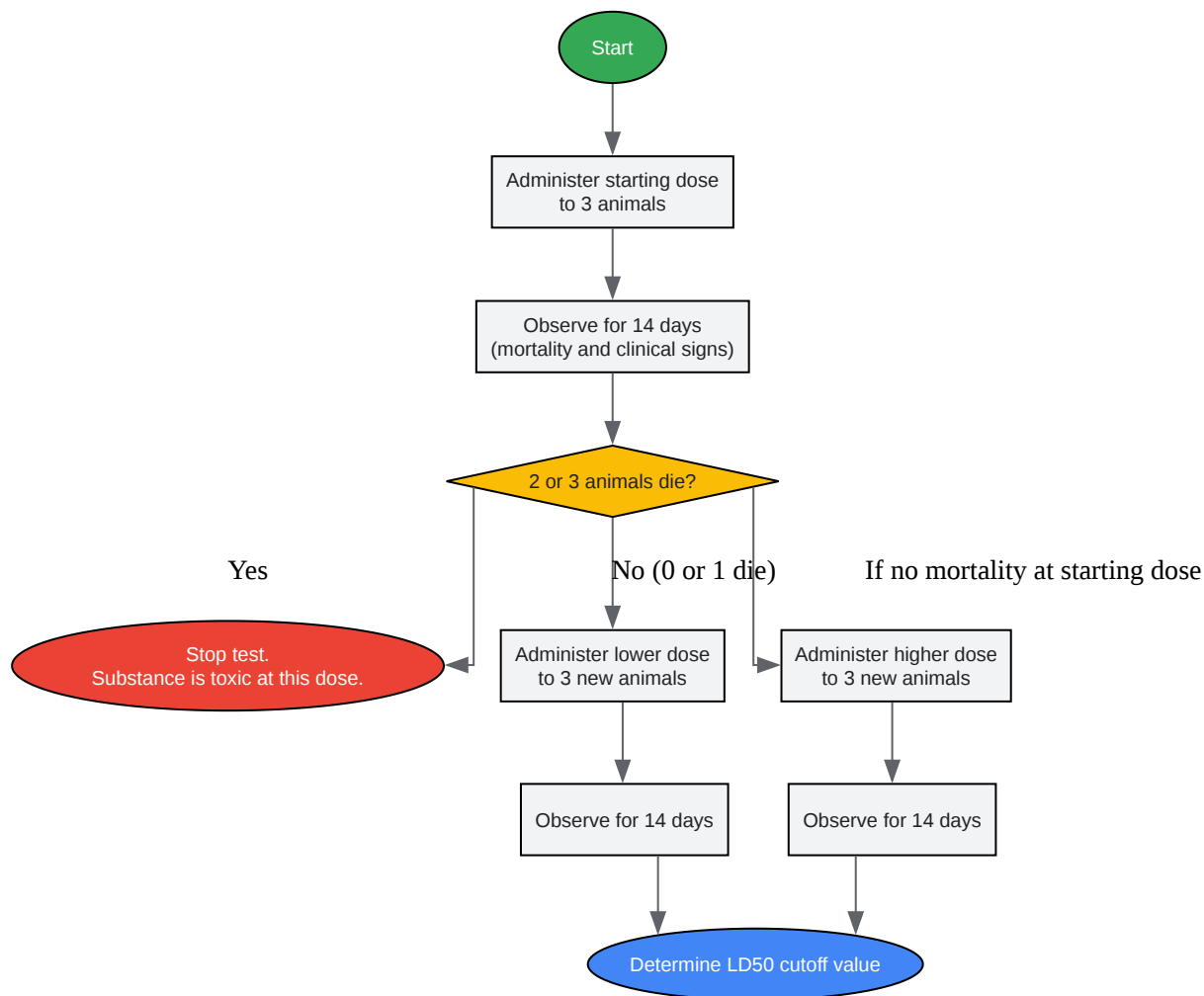
The toxicity of these biocides is intrinsically linked to their mechanisms of action at the cellular level.

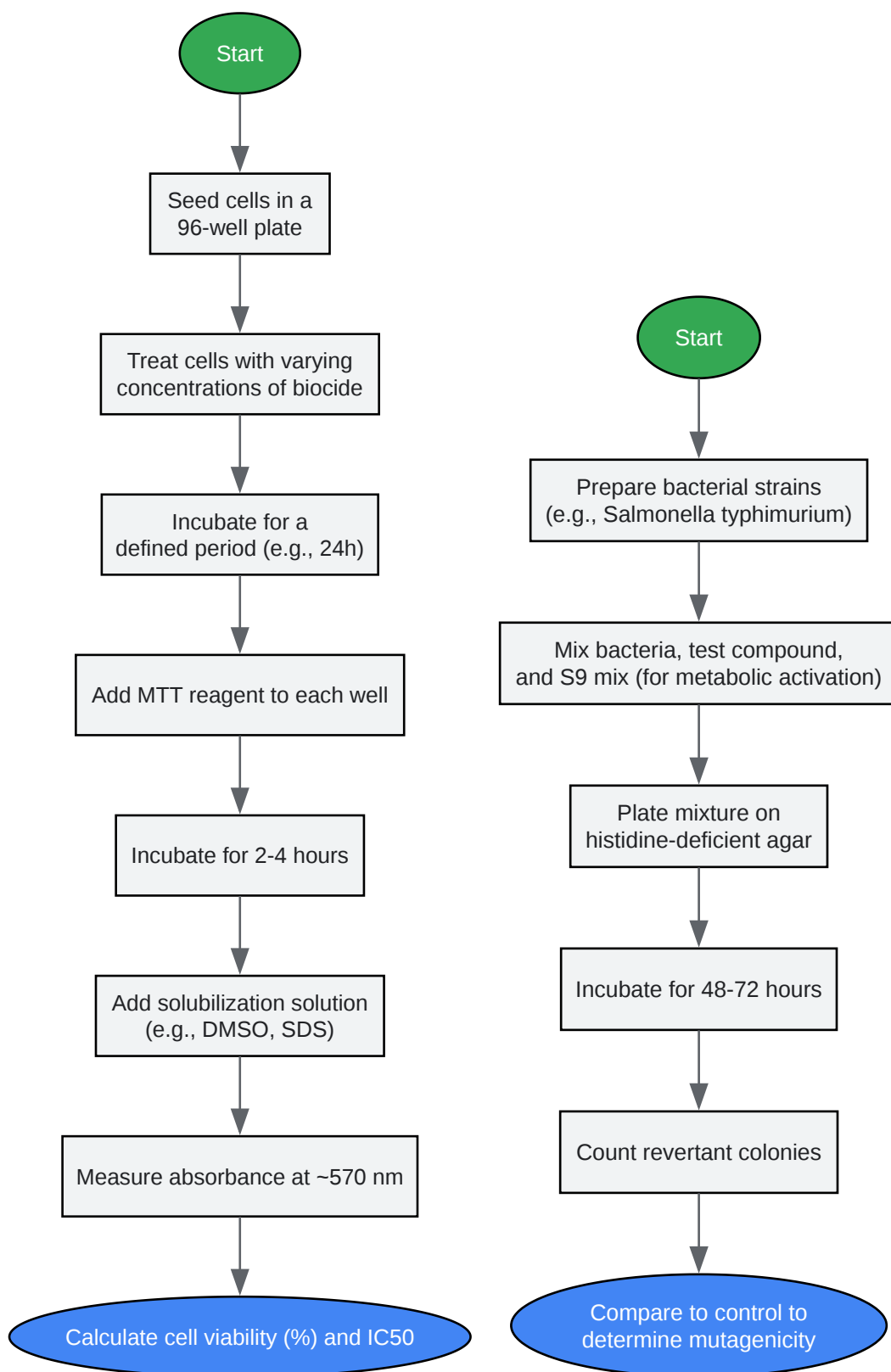
EDDM (Formaldehyde Releaser)

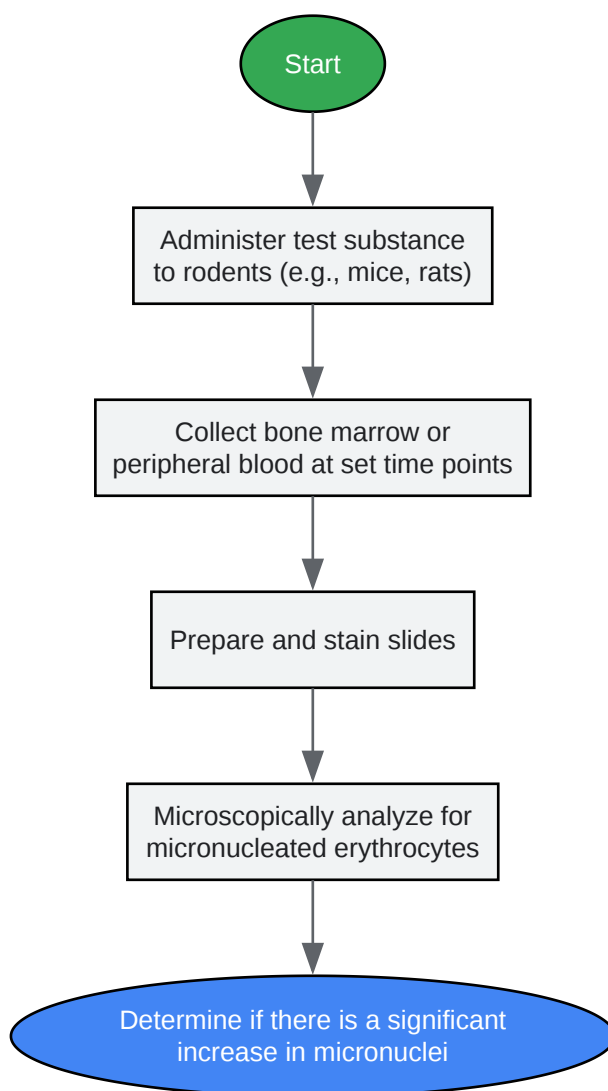
EDDM exerts its biocidal effect through the slow release of formaldehyde. Formaldehyde is a highly reactive molecule that forms covalent bonds with primary amines and amides on proteins and DNA. This cross-linking disrupts normal cellular functions, leading to cytotoxicity.

Key signaling pathways affected include the induction of apoptosis through the p53 and MAPK pathways.









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